

Safety, handling, and storage of 6-Bromoquinolin-3-ol

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Compound of Interest

Compound Name: 6-Bromoquinolin-3-ol

Cat. No.: B1285044

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An In-depth Technical Guide to the Safety, Handling, and Storage of **6-Bromoquinolin-3-ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **6-Bromoquinolin-3-ol** (CAS No. 552330-94-6), a key intermediate in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **6-Bromoquinolin-3-ol** is fundamental for its safe handling and storage.

Property	Value
CAS Number	552330-94-6[1][2]
Molecular Formula	C ₉ H ₆ BrNO[1]
Molecular Weight	224.06 g/mol [1]
Physical Form	Solid[1]
Purity	Typically ≥98%[1]
Storage Temperature	Room Temperature[1]

Safety and Hazard Information

6-Bromoquinolin-3-ol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications and associated precautionary statements.^[1]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement Codes
Acute toxicity, oral	GHS07 (Exclamation Mark) ^[1]	Warning ^[1]	H302: Harmful if swallowed ^[1]	P264, P270, P301+P312+P330, P501
Skin corrosion/irritation	GHS07 (Exclamation Mark) ^[1]	Warning ^[1]	H315: Causes skin irritation ^[1]	P264, P280, P302+P352, P332+P313, P362+P364
Serious eye damage/eye irritation	GHS07 (Exclamation Mark) ^[1]	Warning ^[1]	H319: Causes serious eye irritation ^[1]	P280, P305+P351+P338, P337+P313
Specific target organ toxicity, single exposure; Respiratory tract irritation	GHS07 (Exclamation Mark) ^[1]	Warning ^[1]	H335: May cause respiratory irritation ^[1]	P261, P271, P304+P340, P312, P403+P233, P405, P501

Note: The precautionary statement codes correspond to a full set of safety recommendations. Please refer to the full Safety Data Sheet (SDS) for complete details.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **6-Bromoquinolin-3-ol** and other brominated organic compounds.^{[3][4]}

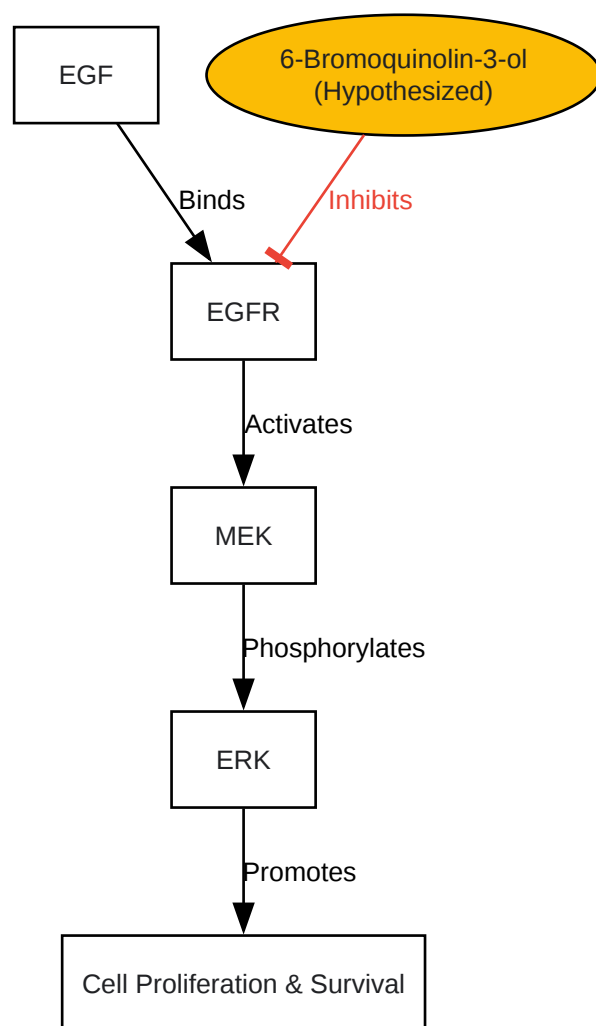
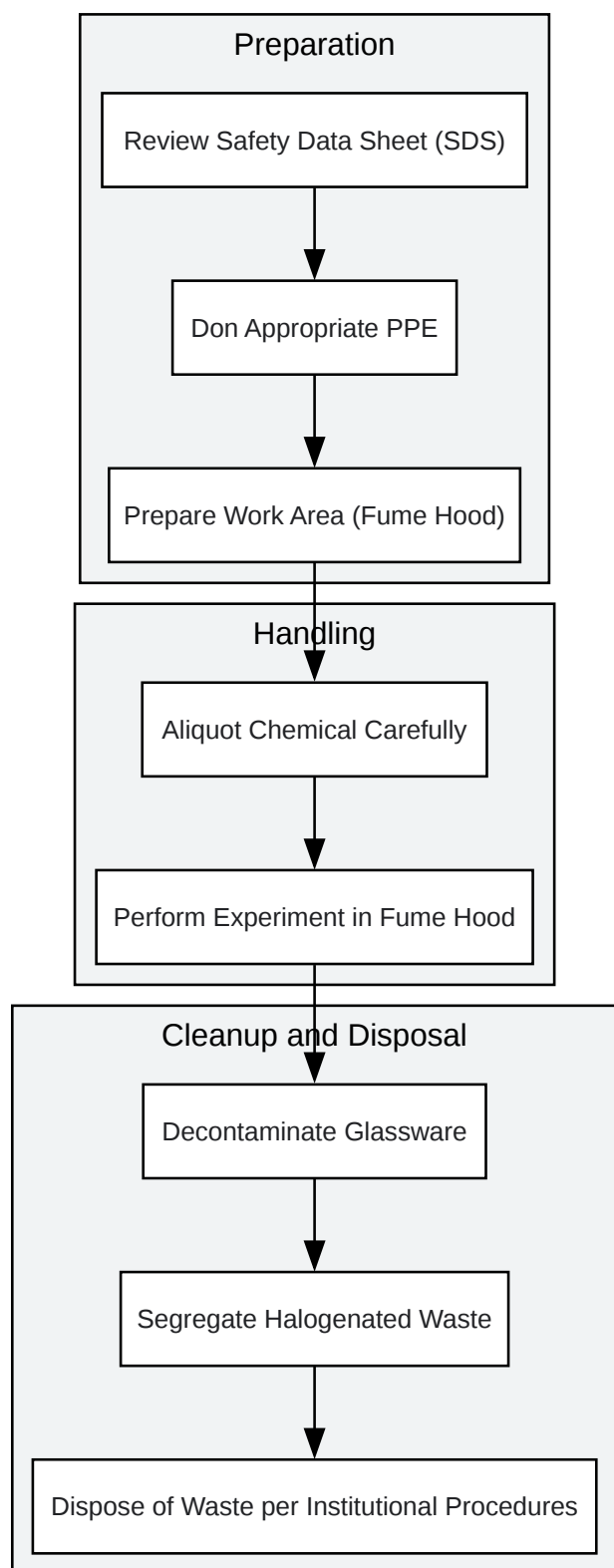
Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[4]	Protects against splashes and vapors that can cause serious eye damage.[4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant apron or lab coat, and closed-toe shoes.[4]	Prevents skin contact, which can lead to irritation or burns. [4]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.[4] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[4]	Minimizes the inhalation of harmful dust and vapors.

Handling and Experimental Protocols

Strict adherence to proper handling procedures is essential to mitigate risks.

General Handling Workflow

The following diagram outlines the general workflow for safely handling **6-Bromoquinolin-3-ol** in a laboratory setting.



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